

Detecting Triisononyl Trimellitate in Polymers: A Guide to Analytical Methods

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Compound of Interest

Compound Name: *Triisononyl trimellitate*

CAS No.: 53894-23-8

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the analytical determination of **Triisononyl trimellitate** (TINTM), a common plasticizer, in various polymer matrices. The methods outlined are essential for quality control, safety assessment, and regulatory compliance in the pharmaceutical and materials science industries.

Introduction

Triisononyl trimellitate (TINTM) is a high-molecular-weight plasticizer utilized to enhance the flexibility and durability of polymers such as polyvinyl chloride (PVC). Its low migration potential makes it a preferred choice in sensitive applications, including medical devices and food packaging. However, monitoring for the presence and concentration of TINTM is crucial to ensure product safety and performance. This guide details several robust analytical techniques for the detection and quantification of TINTM in polymeric materials.

Analytical Techniques Overview

A variety of analytical methods can be employed for the analysis of TINTM in polymers. The primary techniques include chromatographic and spectroscopic methods. Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS) are powerful tools for separation and identification.[\[1\]](#)[\[2\]](#)[\[3\]](#) Spectroscopic methods like Fourier Transform Infrared (FTIR) and Nuclear Magnetic Resonance (NMR) spectroscopy offer rapid and non-destructive alternatives for qualitative and quantitative analysis.[\[4\]](#)[\[5\]](#)[\[6\]](#)

The selection of an appropriate method depends on factors such as the required sensitivity, the complexity of the polymer matrix, and the availability of instrumentation. For instance, while FTIR provides a quick screening tool[\[6\]](#), hyphenated techniques like GC-MS and LC-MS/MS offer higher sensitivity and specificity for trace-level quantification.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following table summarizes the quantitative performance of various analytical methods for the detection of trimellitate plasticizers. This data is essential for selecting the most suitable method based on the specific analytical requirements.

Analytical Method	Polymer Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Recovery Rate (%)	Reference
LC-MS/MS	PVC	0.5 ng/mL	1.0 ng/mL	101.1%	[2] [3]
GC-MS	PVC	Not Specified	Lowered by experimental design	Good precision and accuracy	[1]
Benchtop NMR	PVC	-	< 2 mg/mL (in solution)	Not Specified	[4] [5]

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below. These protocols offer a step-by-step guide for sample preparation and analysis.

Protocol 1: Gas Chromatography-Mass Spectrometry (GC-MS)

This method is suitable for the quantification of TINTM that has migrated from a polymer into a solution or for the analysis of extracts from the polymer.

1. Sample Preparation (Extraction):

- Cut a representative sample of the polymer (e.g., 1 gram) into small pieces.
- Place the polymer pieces into a glass vial.
- Add a suitable organic solvent such as chloroform or hexane. Chloroform is often a solvent of choice for the extraction of additives.[\[7\]](#)
- Seal the vial and agitate it (e.g., using a shaker or sonicator) for a specified period (e.g., 24 hours) at a controlled temperature to facilitate the extraction of TINTM.
- Carefully transfer the solvent extract to a clean vial for analysis.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 7890B or equivalent.
- Mass Spectrometer: Agilent 5977A or equivalent.
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or similar non-polar column.
- Injection Mode: Splitless.[\[7\]](#)
- Injector Temperature: 280 °C.
- Oven Temperature Program:
 - Initial temperature: 150 °C, hold for 1 minute.
 - Ramp: 15 °C/min to 320 °C.
 - Hold: 10 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- MS Source Temperature: 230 °C.
- MS Quadrupole Temperature: 150 °C.
- Scan Range: m/z 50-600.

3. Calibration:

- Prepare a series of standard solutions of TINTM in the extraction solvent at known concentrations.
- Inject the standards into the GC-MS system to generate a calibration curve by plotting the peak area against the concentration.

4. Analysis and Quantification:

- Inject the sample extract into the GC-MS system.
- Identify the TINTM peak based on its retention time and mass spectrum.
- Quantify the amount of TINTM in the sample by comparing its peak area to the calibration curve.

Protocol 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

This method is highly sensitive and specific, making it ideal for detecting low levels of TINTM, particularly in migration studies.^[2]^[3]

1. Sample Preparation (Migration Study):

- Fill a PVC tube or immerse a piece of the polymer in a simulant solution (e.g., intravenous preparation).^[3]
- Agitate the sample for a defined period (e.g., 1 hour) at room temperature.^[3]
- Collect the simulant solution for analysis.

2. LC-MS/MS Instrumentation and Conditions:

- Liquid Chromatograph: Shimadzu LC-20AD or equivalent.
- Mass Spectrometer: AB Sciex API 4000 or equivalent with a turbo ionspray source.
- Column: Inertsil-C8 (50 mm x 2.1 mm, 5 μ m).^[3]
- Mobile Phase: Isocratic elution with acetonitrile:water (90:10, v/v).^[3]
- Flow Rate: 0.2 mL/min.^[3]
- Ionization Mode: Positive ion mode.^[3]
- Multiple Reaction Monitoring (MRM) Transitions: Specific precursor-to-product ion transitions for TINTM should be determined and optimized.

3. Calibration:

- Prepare standard solutions of TINTM in the simulant solution.
- Analyze the standards to construct a calibration curve.

4. Analysis and Quantification:

- Inject the collected simulant solution into the LC-MS/MS system.
- Identify and quantify TINTM based on its retention time and specific MRM transitions.

Protocol 3: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for both the identification and quantification of plasticizers without the need for extensive sample preparation.^{[4][5][8]}

1. Sample Preparation (Dissolution):

- Cut a small piece of the polymer sample (e.g., 10-20 mg).
- Dissolve the polymer in a suitable deuterated solvent, such as deuterated tetrahydrofuran (THF-d8) or chloroform (CDCl₃).^[8]
- Transfer the solution to an NMR tube.

2. NMR Instrumentation and Conditions:

- Spectrometer: Bruker Avance 400 MHz or equivalent.
- Nucleus: ¹H.
- Solvent: THF-d8 or CDCl₃.
- Number of Scans: 16-64 (depending on concentration).
- Temperature: 298 K.

3. Analysis:

- Acquire the ¹H NMR spectrum.
- Identify the characteristic signals of TINTM. Key signals are expected in the aromatic region (~7.5 ppm) and the aliphatic ester region (~4.2 ppm).
- Quantification can be achieved by integrating the characteristic TINTM signals and comparing them to an internal standard of known concentration.

Protocol 4: Fourier Transform Infrared (FTIR) Spectroscopy

FTIR is a rapid and non-destructive technique primarily used for the qualitative identification of TINTM and other components in a polymer.^[6]

1. Sample Preparation:

- For thin films, the sample can be analyzed directly.
- For thicker samples, Attenuated Total Reflectance (ATR) mode is recommended. Ensure good contact between the sample and the ATR crystal.

2. FTIR Instrumentation and Conditions:

- Spectrometer: PerkinElmer Spectrum Two or equivalent with a UATR accessory.
- Scan Range: 4000-400 cm^{-1} .
- Resolution: 4 cm^{-1} .
- Number of Scans: 16.

3. Analysis:

- Acquire the FTIR spectrum of the polymer sample.
- Identify the characteristic absorption bands of TINTM. Key bands include the carbonyl (C=O) stretch of the ester groups ($\sim 1730 \text{ cm}^{-1}$) and C-O stretching vibrations ($\sim 1270 \text{ cm}^{-1}$ and $\sim 1120 \text{ cm}^{-1}$).
- The presence of these bands indicates the presence of TINTM. Comparison with a reference spectrum of pure TINTM can confirm the identification.

Experimental Workflows

The following diagrams illustrate the logical flow of the analytical procedures described above.



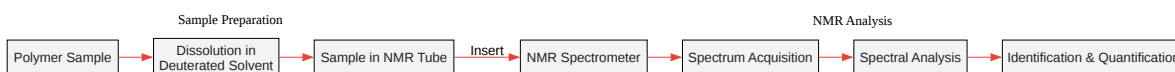
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GC-MS analysis workflow for TINTM in polymers.



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LC-MS/MS analysis workflow for TINTM migration.



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NMR analysis workflow for TINTM in polymers.



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FTIR analysis workflow for TINTM in polymers.

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